

Personal protective equipment for handling 2-(Methylthio)ethyl methacrylate

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Compound of Interest

Compound Name: 2-(Methylthio)ethyl methacrylate

Cat. No.: B087219

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Essential Safety and Handling Guide for 2-(Methylthio)ethyl Methacrylate

Disclaimer: A specific Safety Data Sheet (SDS) for **2-(Methylthio)ethyl methacrylate** was not available. The following guidance is compiled from information on structurally similar methacrylate compounds. Researchers should always consult the specific SDS for any chemical prior to use and conduct a thorough risk assessment for their unique laboratory settings.

This document provides essential safety, handling, and disposal information for **2-(Methylthio)ethyl methacrylate**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-(Methylthio)ethyl methacrylate** is provided below.^{[1][2]}

Property	Value
CAS Number	14216-23-0
Molecular Formula	C7H12O2S
Molecular Weight	160.23 g/mol
Appearance	Colorless to pale yellow liquid
Density	1.04 g/mL at 25 °C
Boiling Point	38 °C at 0.06 mmHg
Flash Point	88 °C (190.4 °F) - closed cup[2]
Refractive Index	n20/D 1.48

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to ensure safety. The recommendations below are based on guidelines for similar methacrylate compounds.

Body Part	Recommended PPE	Relevant Standard
Eyes/Face	Chemical safety goggles. A face shield should be worn if there is a risk of splashing.	OSHA 29 CFR 1910.133 or EN 166[3]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron is required.	EN 374
Respiratory	Work should be conducted in a well-ventilated area or under a chemical fume hood. If ventilation is insufficient, a NIOSH-approved respirator with an organic vapor cartridge should be used.	OSHA 29 CFR 1910.134 or EN 149[3]

Operational and Disposal Procedures

Handling and Storage

- **Engineering Controls:** All manipulations of **2-(Methylthio)ethyl methacrylate** should be performed in a well-ventilated laboratory, ideally within a certified chemical fume hood, to minimize the risk of inhalation.[4] Safety showers and eyewash stations must be readily accessible.[3]
- **Safe Handling:** Direct contact with skin, eyes, and clothing must be avoided.[5] Inhalation of vapors or mists should be prevented.[6] Employ non-sparking tools and implement measures to prevent static discharge.[3]
- **Storage:** Store in a cool, dry, and well-ventilated location, shielded from heat, sparks, open flames, and direct sunlight.[4][6] Containers must be kept tightly sealed when not in use.[6] This compound is a combustible liquid.[2]

Disposal Plan

The disposal of **2-(Methylthio)ethyl methacrylate** and any associated contaminated materials must be managed as hazardous waste.[5]

- **Waste Classification:** The generator of the waste is responsible for its correct classification in accordance with all applicable federal, state, and local regulations.[5]
- **Disposal Method:** Incineration at a licensed hazardous waste facility is the recommended method of disposal.[4] This chemical must not be disposed of via drains or released into the environment.[5][7]
- **Contaminated Materials:** All materials, such as absorbents used for spill cleanup and any contaminated PPE, must be collected in a sealed and appropriately labeled container for disposal as hazardous waste.[8]

First Aid Measures

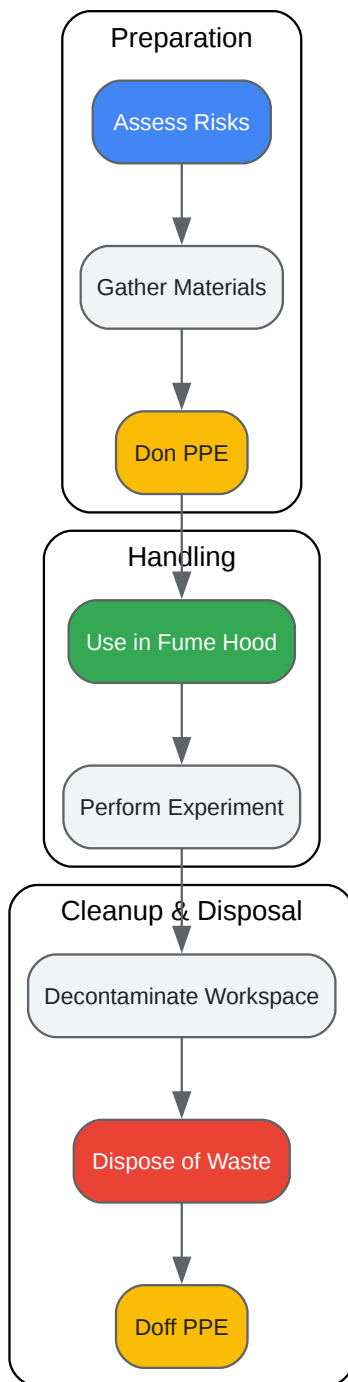
In the event of exposure, immediate and appropriate first aid is critical. The following table outlines the necessary steps based on information for similar methacrylate compounds.

Exposure Route	First Aid Instructions
Inhalation	Immediately move the individual to an area with fresh air. If breathing is labored, provide oxygen. If breathing has ceased, begin artificial respiration. Seek immediate medical assistance. [9][10]
Skin Contact	Promptly remove all contaminated clothing and footwear. Thoroughly wash the affected skin with soap and copious amounts of water for at least 15 minutes. If irritation develops or persists, seek medical attention.[7][10]
Eye Contact	Instantly flush the eyes with a large volume of water for a minimum of 15 minutes, ensuring to lift the upper and lower eyelids periodically. If contact lenses are worn, remove them if it is safe to do so. Continue to rinse. Seek immediate medical attention.[3][10]
Ingestion	Do NOT induce vomiting. If the individual is conscious, have them rinse their mouth with water. Never administer anything by mouth to an unconscious person. Seek immediate medical attention.[7][9]

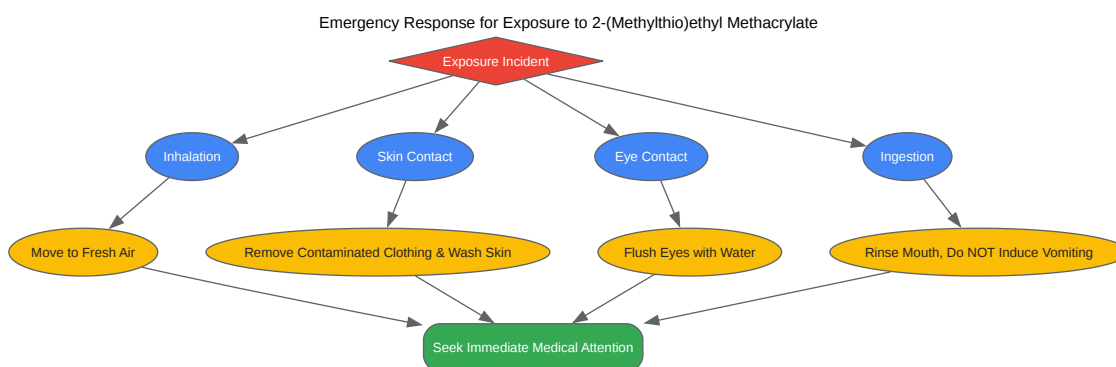
Visual Safety Protocols

The following diagrams provide a visual guide to the safe handling workflow and emergency response procedures for **2-(Methylthio)ethyl methacrylate**.

Safe Handling Workflow for 2-(Methylthio)ethyl Methacrylate

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Caption: A step-by-step workflow illustrating the safe handling of **2-(Methylthio)ethyl methacrylate**.



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Caption: A logical diagram outlining the appropriate response to various types of exposure incidents.

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